

Silver Stearate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Silver stearate

Cat. No.: B1595623

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This technical guide provides an in-depth overview of **silver stearate**, focusing on its chemical identification, physicochemical properties, synthesis, and characterization. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the applications and technical details of this metallic soap.

Core Identification and Nomenclature

Silver stearate is a metal-organic compound classified as a metallic soap, which is a metal derivative of a fatty acid.^[1]

Identifier	Value
CAS Number	3507-99-1 ^{[1][2][3][4][5]}
Molecular Formula	C ₁₈ H ₃₅ AgO ₂ ^{[2][4]}
Synonyms	Silver octadecanoate, Octadecanoic acid, silver(1+) salt, Silver(I) stearate ^{[2][4]}
EC Number	222-505-7 ^[1]
PubChem CID	160695 ^[1]
UNII	4H6PCL92ZN ^[1]

Physicochemical and Crystallographic Data

Silver stearate is a white powder that is insoluble in water.^[1] It is formed from the reaction of a silver salt with stearic acid. The compound exhibits a lamellar crystal structure, which is crucial for its various applications.

Table 2.1: Physicochemical Properties of **Silver Stearate**

Property	Value
Molecular Weight	391.34 g/mol ^{[2][3][4]}
Appearance	White powder ^[1]
Melting Point	234.77 °C ^[4]
Boiling Point	359.4 °C at 760 mmHg ^{[1][3]}
Flash Point	162.4 °C ^{[1][3]}
Solubility	Insoluble in water ^[1]
Density	1.27 g/cm ³ ^[4]

Table 2.2: Crystallographic Data for **Silver Stearate**

Parameter	Value
Crystal System	Triclinic ^[1]
Space Group	P1 ^[1]
Lattice Constants	a = 5.431 Å, b = 48.71 Å, c = 4.120 Å ^[1]
Lattice Angles	α = 90.53°, β = 122.80°, γ = 90.12° ^[1]
Formula Units (Z)	2 ^[1]
d-spacing	4.868 nm

Experimental Protocols

Synthesis of Silver Stearate

Silver stearate is typically synthesized via a precipitation reaction. The following protocol is a common method for its preparation.[1][6]

Objective: To synthesize **silver stearate** from sodium stearate and silver nitrate.

Materials:

- Sodium stearate ($\text{NaC}_{18}\text{H}_{35}\text{O}_2$)
- Silver nitrate (AgNO_3)
- Deionized water
- Ethanol

Procedure:

- Prepare an aqueous solution of sodium stearate.
- Prepare an aqueous solution of silver nitrate.
- Heat both solutions to approximately 65°C .
- Slowly add the silver nitrate solution to the sodium stearate solution with constant stirring. A white precipitate of **silver stearate** will form immediately.
- Continue stirring the mixture for a defined period (e.g., 40 minutes) to ensure the reaction goes to completion.[4]
- Collect the precipitate by filtration.
- Wash the precipitate with deionized water and then with ethanol to remove any unreacted starting materials and impurities.
- Dry the resulting white powder (**silver stearate**) in a vacuum oven.

The following diagram illustrates the general workflow for the synthesis and subsequent characterization of **silver stearate**.

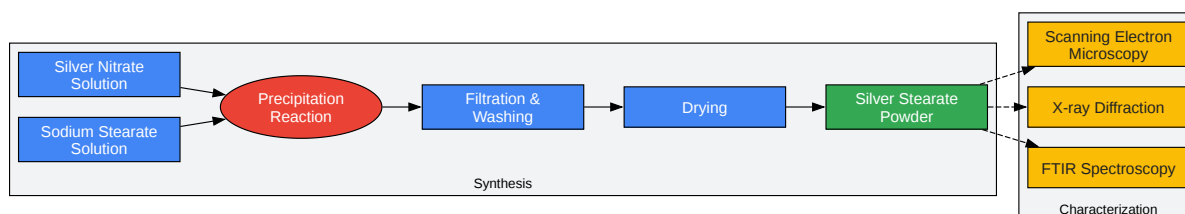


Diagram 1: Synthesis and Characterization Workflow of Silver Stearate

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Caption: Workflow for the synthesis and characterization of **silver stearate**.

Characterization Methods

Objective: To identify the functional groups present in **silver stearate** and confirm its formation.

Methodology:

- Acquire an FTIR spectrometer with an Attenuated Total Reflectance (ATR) accessory.
- Place a small amount of the dried **silver stearate** powder onto the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Record the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$.
- Analyze the resulting spectrum for characteristic absorption bands.

Table 3.1: Characteristic FTIR Peaks for **Silver Stearate**

Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
2915	Asymmetric stretching	Methylene (-CH ₂)[7]
2848	Symmetric stretching	Methylene (-CH ₂)[7]
1470	Scissoring	Methylene (-CH ₂)[7]
718	Rocking	Methylene (-CH ₂)[7]

Objective: To determine the crystal structure and lamellar spacing of **silver stearate**.

Methodology:

- Use a powder X-ray diffractometer with Cu K α radiation.
- Mount the **silver stearate** powder on a sample holder.
- Scan the sample over a range of 2 θ angles.
- Analyze the diffraction pattern to identify the crystal phase and calculate the lattice parameters and d-spacing. The lamellar structure of **silver stearate** gives rise to characteristic (00l) diffraction peaks at low angles.

Objective: To observe the morphology and particle size of the synthesized **silver stearate**.

Methodology:

- Mount a small amount of the **silver stearate** powder onto an SEM stub using conductive adhesive tape.
- Sputter-coat the sample with a conductive material (e.g., gold or carbon) to prevent charging.
- Image the sample using a scanning electron microscope at various magnifications. SEM analysis of **silver stearate** often reveals a layered or platelet-like morphology.[7]

Crystal Formation Pathway

The formation of **silver stearate** crystals from the reaction of sodium stearate and silver nitrate is a diffusion-controlled process.[6][8] Initially, small nanoparticles of **silver stearate** are formed, which then aggregate into larger embryonic crystals. These precursors undergo further growth and ripening to form the final, well-defined platelet-like crystals.[6]

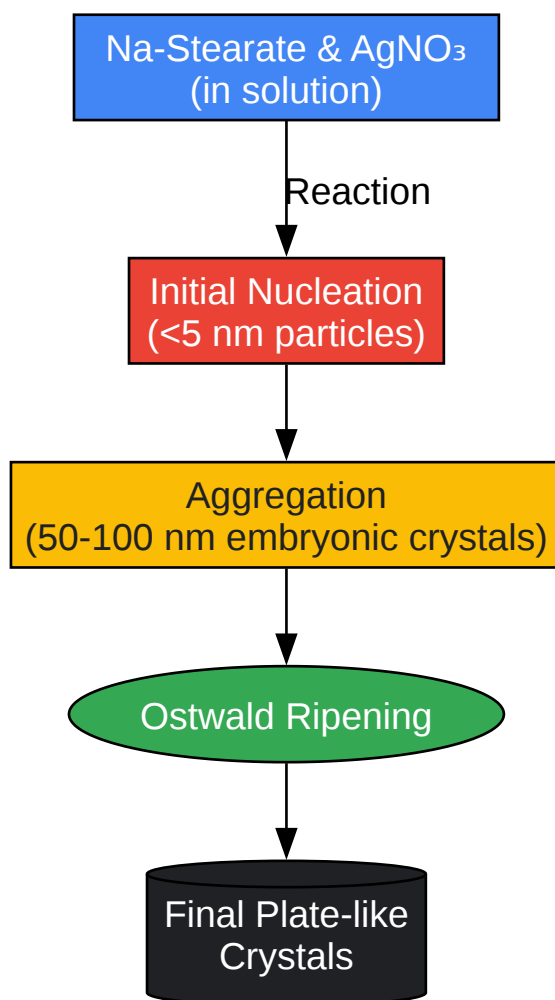


Diagram 2: Crystal Formation Pathway of Silver Stearate

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Caption: The process of **silver stearate** crystal formation.

Applications in Drug Development and Pharmaceuticals

Metallic stearates, including **silver stearate**, have several applications in the pharmaceutical and cosmetics industries due to their physicochemical properties.[2]

- **Lubricants and Release Agents:** In tablet manufacturing, metallic stearates are used as lubricants to prevent the tablet formulation from sticking to the machinery during compression.[3][5][9]
- **Hydrophobic and Anti-Caking Agents:** The hydrophobic nature of **silver stearate** makes it useful for preventing powdered pharmaceutical products from absorbing water and clumping. [2][5] This improves the flow properties and stability of powders and granules.[2]
- **Gelling and Thickening Agents:** Metallic stearates can act as gelling agents in the production of creams and ointments.[2]
- **Antimicrobial Properties:** Silver and its compounds are well-known for their antimicrobial properties.[10][11][12] **Silver stearate** nanoparticles have shown effectiveness in inhibiting the growth of foodborne pathogens, suggesting potential applications as an antimicrobial agent in various formulations or as a coating for medical devices to prevent biofilm formation. [7] The antimicrobial action of silver is linked to the release of bioactive silver ions (Ag^+), which can interact with microbial cell membranes and denature key enzymes. Silver nanoparticles can also serve as drug delivery systems.[10][11][12]

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